

# Application Notes and Protocols for Albamycin (Novobiocin) Stock Solution Preparation

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## Compound of Interest

Compound Name: Albamycin

Cat. No.: B7559106

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These application notes provide detailed protocols for the preparation, storage, and use of **Albamycin** (novobiocin) stock solutions in a laboratory setting. Novobiocin is an aminocoumarin antibiotic that serves as a valuable tool in various research applications due to its inhibitory action on bacterial DNA gyrase and eukaryotic Hsp90.

## Introduction

Novobiocin, also known as **Albamycin** or Cathomycin, is an antibiotic produced by *Streptomyces niveus*.<sup>[1]</sup> Its primary mechanism of action in bacteria is the inhibition of DNA gyrase, a type II topoisomerase, by binding to the GyrB subunit and blocking its ATPase activity.<sup>[1][2]</sup> This leads to the inhibition of DNA synthesis.<sup>[3]</sup> In eukaryotic cells, novobiocin has been shown to inhibit the C-terminal domain of Heat Shock Protein 90 (Hsp90), making it a useful tool in cancer research and studies of protein folding.<sup>[1][4]</sup>

This document outlines the necessary steps for preparing stable and effective stock solutions of novobiocin for use in various experimental settings, including microbiology and cell culture.

## Quantitative Data Summary

The following tables summarize the key quantitative data for novobiocin and its sodium salt.

Table 1: Physicochemical Properties

Property	Novobiocin	Novobiocin Sodium Salt
Molecular Formula	$C_{31}H_{36}N_2O_{11}$ <a href="#">[1]</a>	$C_{31}H_{35}N_2NaO_{11}$ <a href="#">[5]</a>
Molecular Weight	612.63 g/mol <a href="#">[1]</a>	634.6 g/mol <a href="#">[5]</a>
CAS Number	303-81-1 <a href="#">[1]</a>	1476-53-5 <a href="#">[5]</a>

Table 2: Solubility Data

Solvent	Novobiocin	Novobiocin Sodium Salt
Water	Insoluble <a href="#">[6]</a>	~100 mg/mL <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
DMSO	100 mg/mL <a href="#">[6]</a>	100 mg/mL <a href="#">[9]</a>
Ethanol	100 mg/mL <a href="#">[6]</a>	100 mg/mL <a href="#">[9]</a>

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Stability
Powder (desiccated)	-20°C <a href="#">[5]</a>	≥ 4 years <a href="#">[4]</a> <a href="#">[7]</a>
Aqueous Solution (Sodium Salt)	4°C	Several months <a href="#">[10]</a>
Aqueous Solution (Sodium Salt)	-20°C (aliquots)	Up to 6 months <a href="#">[10]</a>
DMSO Stock Solution	-80°C	1 year <a href="#">[9]</a> <a href="#">[11]</a>
DMSO Stock Solution	-20°C	1 month <a href="#">[9]</a> <a href="#">[11]</a>

Table 4: Common Working Concentrations

Application	Recommended Concentration
Cell Culture Assays	50 - 1000 µg/mL <a href="#">[12]</a>
Gram-positive Bacteria (MIC)	0.1 - 4 µg/mL <a href="#">[10]</a>

## Experimental Protocols

### 3.1. Preparation of Novobiocin Sodium Salt Aqueous Stock Solution (100 mg/mL)

This protocol is suitable for the more water-soluble sodium salt of novobiocin.

#### Materials:

- Novobiocin sodium salt powder
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile syringe filter (0.22 µm)
- Sterile microcentrifuge tubes for aliquoting

#### Procedure:

- Weigh the desired amount of novobiocin sodium salt powder in a sterile conical tube.
- Add the appropriate volume of sterile, nuclease-free water to achieve a final concentration of 100 mg/mL.
- Vortex the solution until the powder is completely dissolved. The solution should be clear.
- Filter-sterilize the solution using a 0.22 µm syringe filter into a new sterile conical tube.
- Aliquot the stock solution into sterile microcentrifuge tubes in volumes appropriate for your experiments to avoid repeated freeze-thaw cycles.[\[9\]](#)[\[12\]](#)

- Label the aliquots clearly with the name of the compound, concentration, date of preparation, and store at the recommended temperature.

### 3.2. Preparation of Novobiocin (Free Acid) Stock Solution in DMSO or Ethanol (100 mg/mL)

This protocol is for the free acid form of novobiocin, which is insoluble in water.

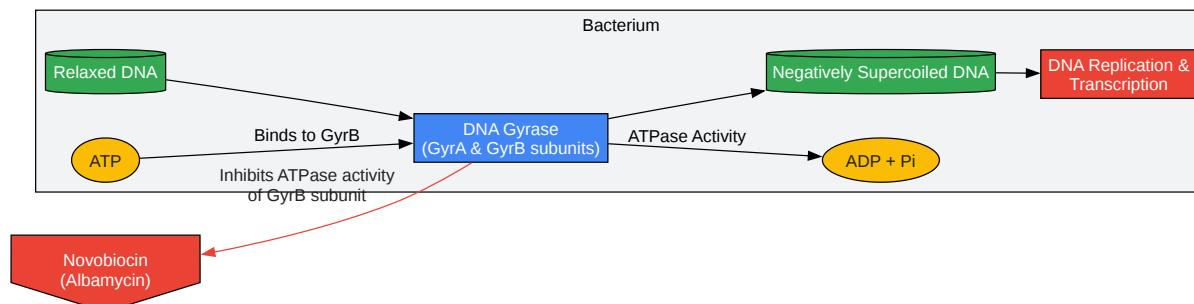
#### Materials:

- Novobiocin (free acid) powder
- Anhydrous DMSO or absolute ethanol
- Sterile conical tubes (e.g., 15 mL)
- Vortex mixer
- Sterile microcentrifuge tubes for aliquoting

#### Procedure:

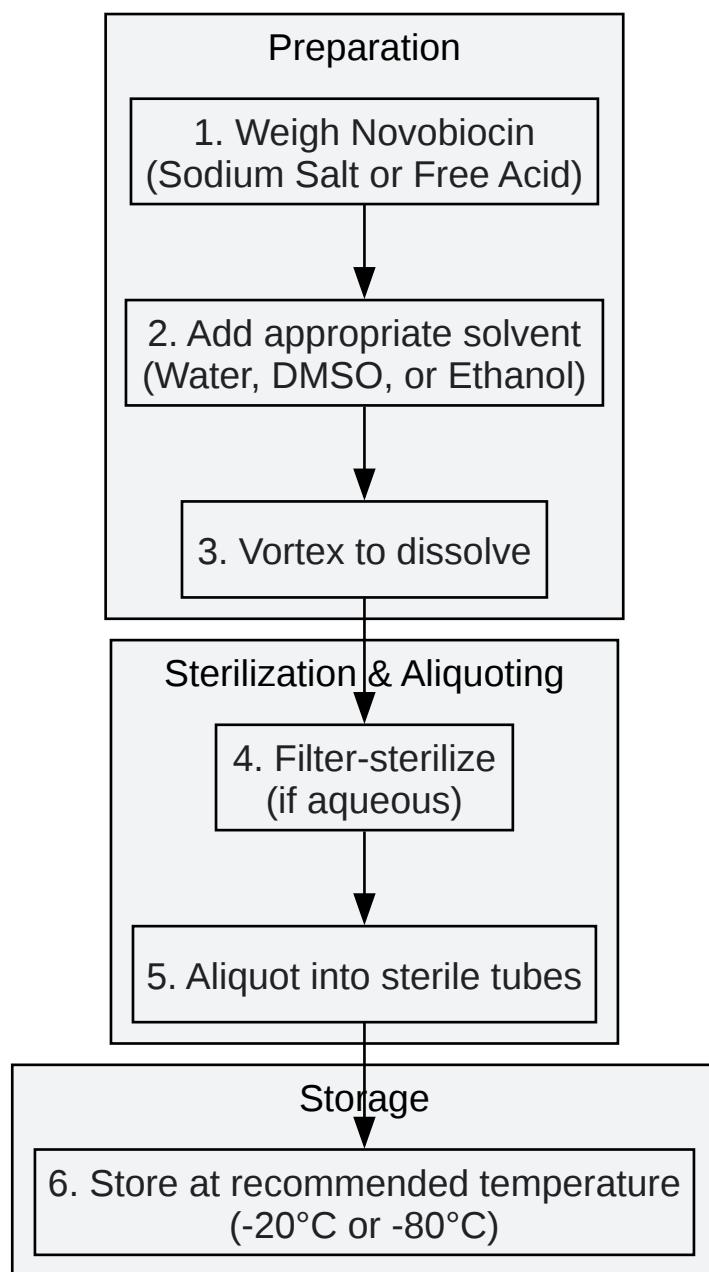
- Weigh the desired amount of novobiocin (free acid) powder in a sterile conical tube.
- Add the appropriate volume of anhydrous DMSO or absolute ethanol to reach a final concentration of 100 mg/mL.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming may be required for some organic solvents, but care should be taken to avoid degradation.
- Aliquot the stock solution into sterile, amber microcentrifuge tubes to protect from light, especially if it is light-sensitive.[\[13\]](#)
- Label the aliquots clearly and store them at the appropriate temperature.

## Visualizations



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Caption: Mechanism of action of Novobiocin in bacteria.



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Caption: Experimental workflow for Novobiocin stock solution preparation.

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling novobiocin powder and solutions.

- Handle the powder in a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.
- Dispose of waste according to institutional and local regulations.

## Troubleshooting

- Precipitation upon dilution in aqueous media: If a DMSO or ethanol stock solution precipitates when diluted into aqueous culture media, try to decrease the final concentration, increase the mixing speed, or warm the media slightly before adding the stock solution.
- Loss of activity: Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation.<sup>[9][12]</sup> Prepare single-use aliquots. Protect solutions from light, as novobiocin can be light-sensitive.<sup>[13]</sup>

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